

M-Tolyl Acetate: A Technical Guide to its Biological Activity

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Compound of Interest

Compound Name: M-Tolyl acetate

Cat. No.: B1675977

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Abstract

M-Tolyl acetate, also known as m-cresyl acetate, is an organic ester with recognized antiseptic, analgesic, and antimicrobial properties.^[1] It has found application in pharmaceutical formulations, particularly in otic solutions for the management of external ear infections and in endodontic procedures.^[1] This technical guide provides a comprehensive overview of the current understanding of **M-Tolyl acetate**'s biological activity, drawing from available scientific literature. It summarizes its physicochemical properties, explores its mechanism of action, and presents available toxicological data. This document aims to serve as a foundational resource for researchers and professionals in drug development interested in the potential applications of **M-Tolyl acetate**. It is important to note that while the qualitative biological effects of **M-Tolyl acetate** are documented, there is a notable scarcity of in-depth quantitative data (e.g., IC50, MIC values), detailed experimental protocols, and fully elucidated signaling pathways in publicly accessible literature.

Physicochemical Properties

A clear understanding of the physicochemical properties of **M-Tolyl acetate** is fundamental to its application in biological systems. These properties are summarized in Table 1.

Property	Value	References
Chemical Name	3-methylphenyl acetate	[2]
Synonyms	m-Cresyl acetate, Acetic acid m-tolyl ester	[2]
CAS Number	122-46-3	[2]
Molecular Formula	C ₉ H ₁₀ O ₂	[1]
Molecular Weight	150.17 g/mol	[3]
Appearance	Colorless liquid	[1]
Boiling Point	210-213 °C	[2]
Density	1.04 g/mL at 25 °C	[2]
Flash Point	95 °C (closed cup)	[2]
Solubility	Soluble in DMSO.[4] Practically insoluble in water.	
Refractive Index	n ₂₀ /D 1.501	[2]

Biological Activity and Mechanism of Action

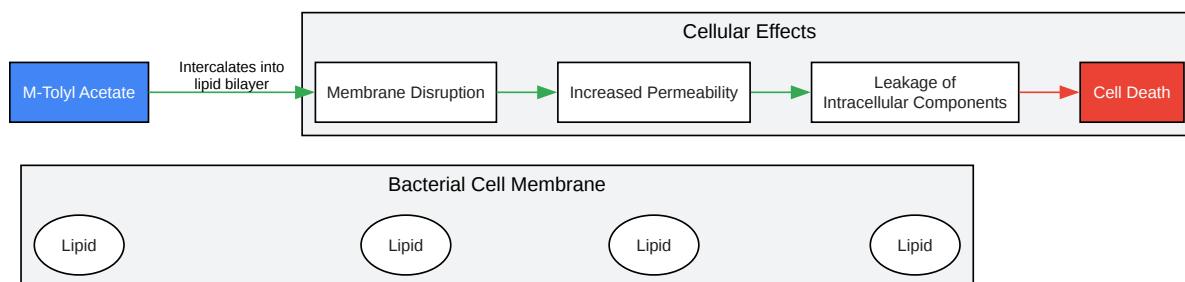
M-Tolyl acetate exhibits a range of biological activities, primarily centered around its antimicrobial and analgesic effects.

Antimicrobial Activity

M-Tolyl acetate possesses antiseptic properties, demonstrating efficacy against certain bacteria and fungi.[1] This activity is largely attributed to the cresyl group, which is known to disrupt the cellular processes of microorganisms.[1]

Mechanism of Action: The primary proposed mechanism for its antimicrobial action is the disruption of microbial cell membranes.[1] This is a common mechanism for phenolic compounds, where the molecule intercalates into the lipid bilayer, altering its fluidity and integrity. This leads to increased permeability, leakage of intracellular components, and ultimately, cell death.

Diagram: Hypothesized Mechanism of Antimicrobial Action



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Caption: Hypothesized disruption of the bacterial cell membrane by **M-Tolyl acetate**.

Analgesic Activity

M-Tolyl acetate is also recognized for its analgesic properties, contributing to its use in topical preparations for pain relief in the ear canal.[1] The precise mechanism of its pain-relieving action is not fully understood.[1] It is hypothesized that its analgesic effects may be linked to a reduction in inflammation or a direct interaction with pain receptors.[1]

Quantitative Data

A thorough review of the scientific literature did not yield specific quantitative data on the biological activity of **M-Tolyl acetate**, such as Minimum Inhibitory Concentration (MIC) values against a spectrum of microorganisms or IC50 values for enzyme inhibition. This represents a significant data gap and an area for future research.

Experimental Protocols

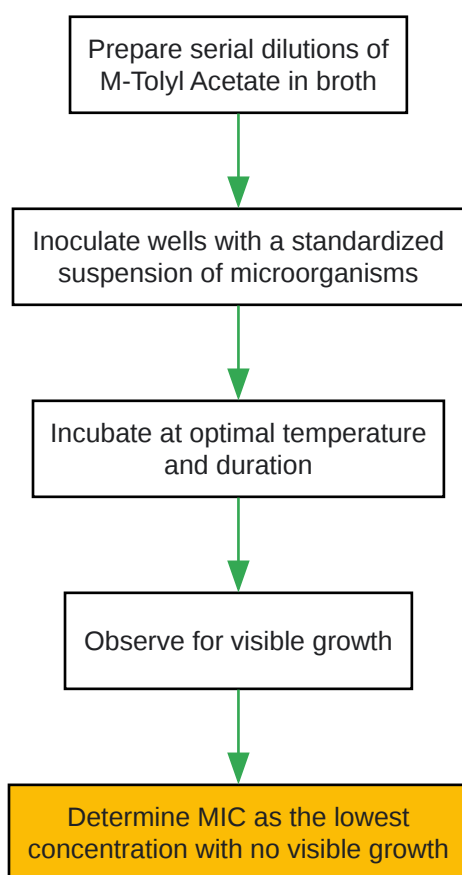
Detailed experimental protocols for assessing the biological activity of **M-Tolyl acetate** are not readily available in the published literature. However, standard methodologies can be adapted to quantify its effects.

Determination of Minimum Inhibitory Concentration (MIC)

A standard broth microdilution method can be employed to determine the MIC of **M-Tolyl acetate** against various bacterial and fungal strains.

Workflow:

Diagram: MIC Determination Workflow



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